

Technical Guide: Methoxymethylsilane Reagents in Drug Development

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Compound of Interest

Compound Name: Methoxymethylsilane

CAS No.: 5624-64-6

Cat. No.: B14703734

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Focus Compound: (Methoxymethyl)trimethylsilane (CAS 14704-14-4) Related Analog: Methoxytrimethylsilane (CAS 1825-61-2)

Executive Summary

In pharmaceutical synthesis, "**Methoxymethylsilane**" most commonly refers to (Methoxymethyl)trimethylsilane, a specialized organosilicon reagent used for carbonyl homologation and the introduction of masked aldehyde functionalities. Unlike simple silyl protecting groups, this compound serves as a precursor to

-lithio-

-methoxy-silanes, which function as acyl anion equivalents in Peterson olefination-type reactions.

This guide provides critical thermodynamic data, validated handling protocols for its pyrophoric lithiation, and safety standards regarding its hydrolysis products (methanol and trimethylsilanol).

Physicochemical Data Profile

The volatility of **methoxymethylsilanes** dictates their handling requirements. The data below distinguishes between the two most common "methoxymethyl" species encountered in the lab.

Table 1: Comparative Thermodynamic Properties

Property	(Methoxymethyl)trimethylsilane	Methoxytrimethylsilane
CAS Number	14704-14-4	1825-61-2
Structure		
Molecular Weight	118.25 g/mol	104.22 g/mol
Boiling Point (760 mmHg)	83 °C (Lit.)	57–58 °C (Lit.)
Flash Point (Closed Cup)	-6 °C (Highly Flammable)	-11 °C (Highly Flammable)
Density (25 °C)	0.758 g/mL	0.756 g/mL
Refractive Index ()	1.390	1.366
Est.[1][2][3][4] Vapor Pressure (20 °C)	~75 mmHg (Estimated)	~220 mmHg (Estimated)
Hydrolytic Sensitivity	Stable to mild moisture; requires acid/base.	Highly sensitive; hydrolyzes rapidly.

*Note: Vapor pressure estimated via Antoine correlation with boiling point analogs (e.g., Cyclohexane, BP 81°C) due to lack of specific experimental manometric data.

Volatility & Handling Implications

- **Vapor Hazard:** With a boiling point of 83 °C, (Methoxymethyl)trimethylsilane has significant vapor pressure at room temperature. Transfers must occur within a fume hood to prevent inhalation and the formation of explosive air-vapor mixtures.

- **Storage:** Store under an inert atmosphere (Argon/Nitrogen) at 2–8 °C. While less hydrolytically unstable than chlorosilanes, prolonged exposure to atmospheric moisture can generate methanol.

Advanced Applications: Carbonyl Homologation

The primary utility of (Methoxymethyl)trimethylsilane in drug discovery is its conversion into the Magnus-Peterson Reagent (

-lithio derivative). This species allows for the one-carbon homologation of ketones and aldehydes to enol ethers or aldehydes.

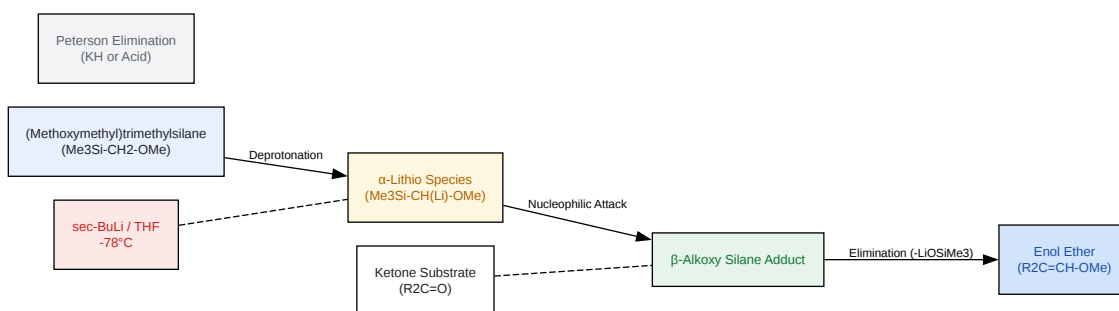
Mechanism: The Silicon-Stabilized Carbanion

Upon treatment with sec-Butyllithium, the methylene proton alpha to the silicon is deprotonated. The silicon atom stabilizes the resulting carbanion via

hyperconjugation (or d-orbital participation, historically).

Diagram 1: Homologation Pathway

The following diagram illustrates the generation of the lithiated species and its reaction with a ketone substrate.



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Caption: Pathway for the conversion of (Methoxymethyl)trimethylsilane into an enol ether via reductive lithiation and Peterson elimination.

Experimental Protocol: -Lithiation

Context: This protocol describes the generation of the nucleophile for reaction with a sterically hindered ketone. This procedure requires strict anhydrous techniques due to the use of sec-BuLi.

Safety Prerequisite: sec-Butyllithium is pyrophoric. A Class D fire extinguisher and a bucket of dry sand must be immediately available.

Step-by-Step Methodology

- **Vessel Preparation:** Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a rubber septum. Flush with Nitrogen for 15 minutes while cooling to room temperature.

- Reagent Charge: Syringe (Methoxymethyl)trimethylsilane (1.0 equiv) into the flask followed by anhydrous Tetrahydrofuran (THF) (0.5 M concentration relative to silane).
- Cryogenic Cooling: Submerge the flask in a dry ice/acetone bath (). Allow 15 minutes for thermal equilibration.
- Lithiation (Critical Step):
 - Add sec-Butyllithium (1.3 M in cyclohexane, 1.1 equiv) dropwise via syringe pump or careful manual addition over 20 minutes.
 - Observation: The solution may turn a slight yellow.
 - Chemistry: sec-BuLi is required because n-BuLi typically attacks the silicon atom (nucleophilic attack) rather than deprotonating the methyl group. t-BuLi can also be used but is more hazardous.
- Incubation: Stir the mixture at -78 °C for 1 hour to ensure complete formation of the anion .
- Electrophile Addition: Add the ketone substrate (0.9 equiv, dissolved in minimal THF) dropwise.
- Quench/Workup:
 - For Enol Ethers: Warm to 0 °C and treat with Potassium Hydride (KH) to induce elimination of Lithium Trimethylsilanolate ().
 - For Aldehydes: Treat the intermediate adduct with dilute acid (e.g., formic acid) to hydrolyze the enol ether in situ.

Safety & Toxicology

Hydrolysis Risks

Upon contact with water or mucosal membranes, (Methoxymethyl)trimethylsilane hydrolyzes to release Methanol and Trimethylsilanol (or Hexamethyldisiloxane).

- Methanol: Toxic by ingestion and inhalation (metabolic acidosis, blindness).
- Trimethylsilanol: Skin and eye irritant; potential respiratory irritant.[1]

Flash Point & Static

With a flash point of -6 °C, the liquid can ignite at freezer temperatures if an ignition source is present.

- Grounding: All transfer lines and vessels must be grounded.
- Inerting: Never open the container to the atmosphere; use septum/syringe techniques or inert gas lines.

References

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